

Technical Guide: Source, Isolation, and Characterization of Latrunculol B

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Compound of Interest

Compound Name: *Latrunculol B*

Cat. No.: *B1263241*

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Executive Summary

Latrunculol B is a rare, cytotoxic macrolide belonging to the latrunculin family of actin-disrupting toxins. Originally identified in the Red Sea sponge *Negombata magnifica* (historically classified as *Latrunculia magnifica*) and the Indo-Pacific sponge *Cacospongia mycofijiensis*, it represents a structural evolution of the parent compound, Latrunculin B. Unlike the widely available Latrunculin A and B, **Latrunculol B** features a highly modified macrocyclic ring system—specifically a hydroxylated variant—that alters its solubility and binding kinetics while retaining potent cytotoxicity against murine and human cancer cell lines (IC₅₀ range: 0.5–10 μM). This guide outlines the precise extraction methodologies and structural validation required for its use as a chemical probe.

Biosource and Ecology

Taxonomic Classification

- Phylum: Porifera
- Class: Demospongiae
- Order: Poecilosclerida

- Family: Podospongiidae
- Species: *Negombata magnifica* (Keller, 1889)
 - Synonym: *Latrunculia magnifica*
 - Note: The genus name *Latrunculia* is frequently used in older literature (pre-1990s), but *Negombata* is the accepted current taxon for the Red Sea species producing these specific macrolides.

Ecological Niche & Collection

- Location: Predominantly found in the Red Sea (Gulf of Aqaba, Eilat) and parts of the Indo-Pacific.
- Habitat: Shallow to mid-depth coral reefs (6–30 meters). The sponge is conspicuous due to its reddish-brown/purple coloration and exudes a reddish fluid when squeezed—a defense mechanism containing the toxin.
- Biosynthetic Context: Latrunculins are mixed polyketide synthase/non-ribosomal peptide synthetase (PKS-NRPS) products. **Latrunculol B** is considered a "Type 1a" framework, likely arising from post-PKS oxidation (hydroxylation) of the Latrunculin B macrocycle.

Chemical Architecture

Latrunculol B is chemically distinct from Latrunculin B due to modifications on the macrolactone ring.

Feature	Latrunculin B (Parent)	Latrunculol B (Target)
Formula	C ₂₀ H ₂₉ NO ₅ S	C ₂₃ H ₃₅ NO ₇ S
Molecular Weight	395.51 Da	469.60 Da
Core Scaffold	14-membered macrolide fused to THP	Modified 14-membered macrolide
Key Moiety	2-Thiazolidinone side chain	2-Thiazolidinone side chain
Modification	cis-fused exocyclic double bond	Hydroxylated macrocycle (likely 6,7-diol or similar oxidation)
Solubility	DMSO, Ethanol	DMSO, Methanol (Higher Polarity)

Structural Insight: The presence of the additional oxygen atoms and carbons in **Latrunculol B** (compared to Latrunculin B) suggests a specific oxidative tailoring, potentially a dihydroxylation followed by methylation or acetonide formation during biosynthesis or isolation, resulting in the C₂₃ formula.

Isolation and Purification Protocol

The isolation of **Latrunculol B** requires a rigorous separation of the complex lipophilic extract to resolve it from the more abundant Latrunculin B.

Step-by-Step Methodology

Phase 1: Extraction

- **Lyophilization:** Freeze-dry the fresh sponge tissue (*N. magnifica*) immediately after collection to prevent enzymatic degradation.
- **Solvent Extraction:** Macerate the dried tissue in a 1:1 mixture of Dichloromethane (DCM) and Methanol (MeOH) for 24 hours at room temperature.
- **Filtration:** Filter the crude extract to remove spicules and cellular debris. Repeat extraction 3x to ensure exhaustive recovery.

- Concentration: Evaporate the solvent under reduced pressure (Rotavap) at <40°C to yield a dark, viscous gum.

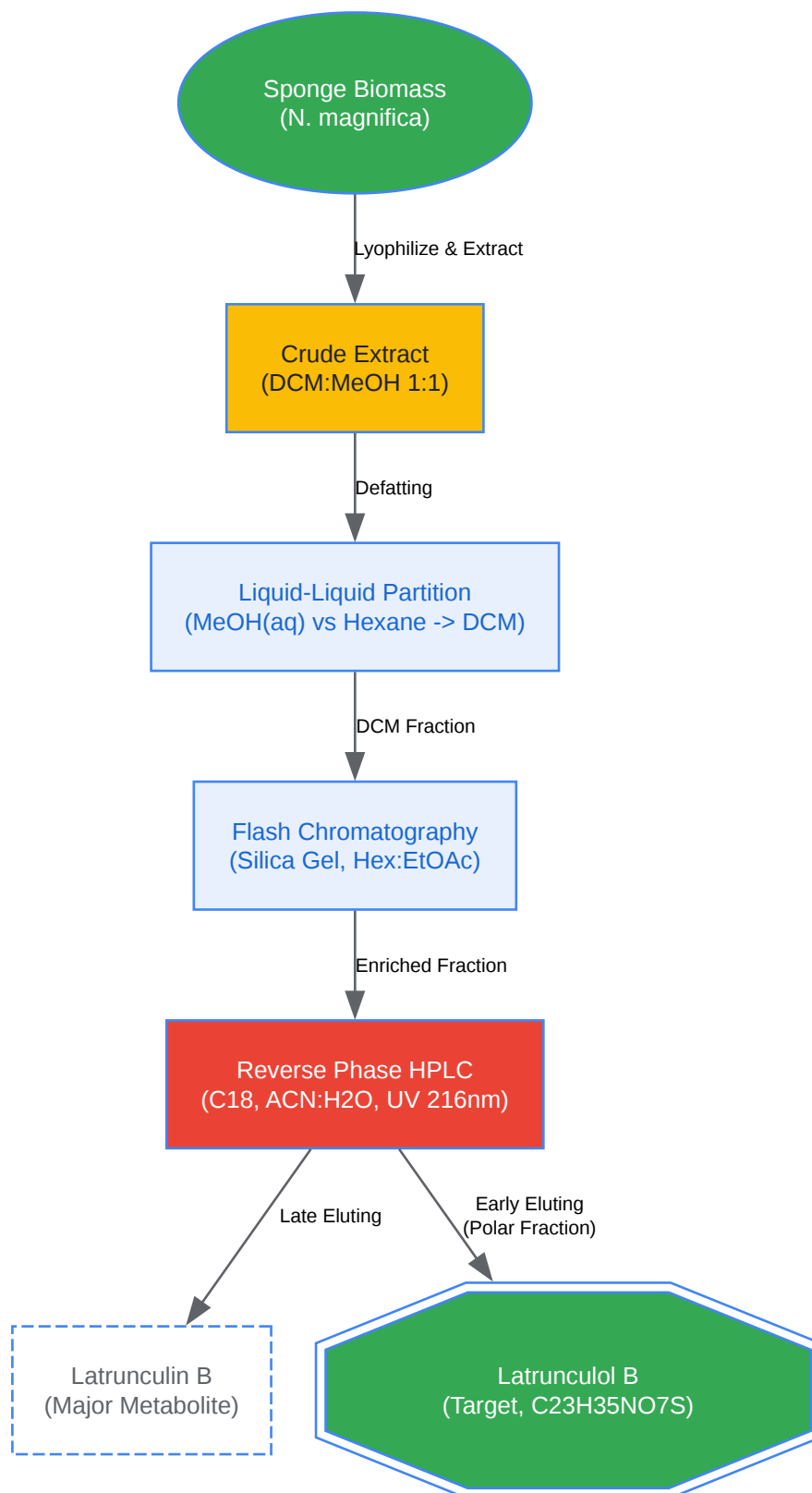
Phase 2: Partitioning (Desalting & Defatting)

- Liquid-Liquid Partition: Resuspend the gum in 90% aqueous MeOH and partition against n-Hexane.
 - Discard Hexane layer (contains fats/sterols).
 - Retain MeOH layer (contains latrunculins).
- Concentration: Adjust the MeOH layer to 50% water and partition against DCM.
 - Retain DCM layer (Concentrates the macrolides).

Phase 3: Chromatographic Isolation

- Flash Chromatography (Silica Gel):
 - Stationary Phase: Silica Gel 60 (230-400 mesh).
 - Mobile Phase: Step gradient of n-Hexane:Ethyl Acetate (EtOAc) from 9:1 to 1:1, followed by EtOAc:MeOH.
 - Target Fraction: Latrunculins typically elute in the EtOAc-rich fractions.
- High-Performance Liquid Chromatography (HPLC):
 - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 µm, 250 x 10 mm).
 - Solvent System: Isocratic elution with Acetonitrile (ACN):Water (H₂O) (typically 65:35 or optimized gradient).
 - Detection: UV at 216 nm (characteristic absorption of the thiazolidinone/enone system).
 - Elution Order: **Latrunculol B** is more polar than Latrunculin B and will elute earlier (lower retention time) on a C18 column.

Visualization: Isolation Workflow



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Caption: Workflow for the bioassay-guided isolation of **Latrunculol B** from *Negombata magnifica*.

Bioactivity & Mechanism of Action

Latrunculol B shares the core pharmacophore of the latrunculin family but exhibits distinct potency profiles due to its structural modifications.

Primary Target: Actin Sequestration

Like its parent compound, **Latrunculol B** targets the actin cytoskeleton. However, its activity is modulated by the macrocyclic ring structure.

- Mechanism: Binds non-covalently to monomeric G-actin in a 1:1 stoichiometry near the nucleotide-binding cleft.
- Effect: Prevents G-actin from polymerizing into F-actin filaments.^[1] This leads to the disassembly of actin stress fibers, causing cell rounding and eventual apoptosis or growth arrest.

Cytotoxicity Profile

Latrunculol B is a potent cytotoxin, often showing efficacy in the low micromolar range.^[2]

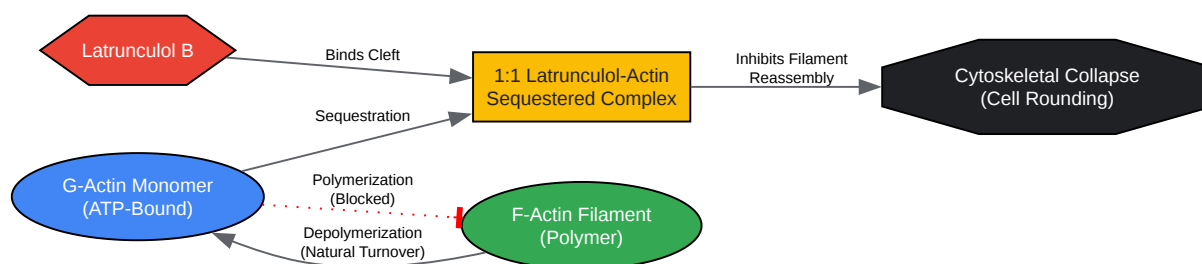
Cell Line	Tissue Origin	IC50 (Approx.) ^[3]	Notes
HCT-116	Human Colon Cancer	~0.5 - 2.0 μ M	Comparable to Latrunculin A
MDA-MB-435	Human Melanoma	~1.0 - 5.0 μ M	High potency
NIL8	Hamster Fibroblast	Variable	Causes reversible shape change

Self-Validating Protocol (Activity Check): To verify the identity of isolated **Latrunculol B**, treat HeLa or NIH/3T3 cells with 1 μ M of the compound.

- Expected Result: Within 30–60 minutes, cells should exhibit retraction of filopodia and distinct "rounding up" morphology, characteristic of actin depolymerization. This confirms the

retention of the thiazolidinone pharmacophore.

Visualization: Mechanism of Action



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Caption: Kinetic mechanism of **Latrunculol B** inducing cytoskeletal collapse via G-actin sequestration.[1]

Handling and Stability

- **Storage:** Store neat compound at -20°C under argon. Protect from light.[4]
- **Solubility:** Soluble in DMSO and Methanol. Avoid aqueous storage; prepare fresh dilutions for bioassays.
- **Stability:** The thiazolidinone ring is sensitive to nucleophilic attack. Avoid strong bases during extraction.

References

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